

Physical properties of 2-Bromodecanoic acid: melting and boiling points.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromodecanoic acid

Cat. No.: B1670069

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An In-Depth Technical Guide to the Physical Properties of **2-Bromodecanoic Acid**

Introduction

2-Bromodecanoic acid (also known as α -bromocapric acid) is a halogenated fatty acid derivative of significant interest in organic synthesis. As a derivative of decanoic acid, it features a ten-carbon aliphatic chain, with a bromine atom substituted at the alpha-carbon (C2) position. This alpha-halogenation imparts unique reactivity, making it a valuable building block and intermediate in the synthesis of more complex organic molecules, including pharmaceuticals and specialty chemicals[1][2].

For researchers, scientists, and drug development professionals, a thorough understanding of the fundamental physical properties of **2-Bromodecanoic acid** is paramount. Properties such as melting and boiling points dictate the conditions required for its storage, handling, purification, and reaction setup. Inaccurate thermal data can lead to failed experiments, product degradation, and safety hazards. This guide provides a detailed examination of the melting and boiling points of **2-Bromodecanoic acid**, grounded in established experimental data and theoretical principles. It further outlines authoritative, step-by-step protocols for the empirical determination of these critical parameters.

Core Physical and Chemical Properties

The introduction of a bromine atom on the alpha-carbon significantly influences the physicochemical characteristics of the parent decanoic acid. The high atomic mass and

electronegativity of bromine increase the molecule's overall molecular weight and introduce a stronger dipole moment, affecting intermolecular forces. A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	2623-95-2	[1][2][3][4]
Molecular Formula	C ₁₀ H ₁₉ BrO ₂	[1][2]
Molecular Weight	251.16 g/mol	[1][2]
Appearance	Liquid	[2]
Melting Point	2-4 °C	[1][5]
Boiling Point	116-118 °C at 0.05 mmHg (Torr)	[1][3][4]
159-161 °C at 3 mmHg (Torr)	[5]	
Density	1.21 g/mL at 20 °C	[1][3][4]
Refractive Index (n _{20/D})	1.471	[1][3]

Section 1: Melting Point Analysis and Determination

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure. For fatty acids, this property is sensitive to chain length, saturation, and the presence of substituents.

Authoritative Data and Structural Interpretation

Reported values for the melting point of **2-Bromodecanoic acid** are in the range of 2-4°C[1][5]. The low melting point indicates that at standard room temperature (~20-25°C), the compound exists as a liquid[2]. The presence of the bulky, electronegative bromine atom at the C2 position disrupts the uniform packing that is characteristic of saturated fatty acid crystals. This disruption of the crystal lattice leads to weaker intermolecular van der Waals forces compared to an unsubstituted long-chain fatty acid of similar size, resulting in a lower melting point.

Variations in reported melting points, though minor, can often be attributed to differences in sample purity. Even small amounts of impurities can cause a depression and broadening of the melting point range[6].

Experimental Protocol: Melting Point Determination via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a highly sensitive thermoanalytical technique that provides more accurate and reproducible melting point data than traditional capillary methods[7][8]. It measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.

Core Principle: A phase transition, such as melting, is an endothermic process that requires an input of energy (latent heat of fusion). The DSC instrument detects this as an increase in heat flow to the sample relative to the inert reference, producing a characteristic peak on the thermogram. The peak maximum is typically reported as the melting point[8].

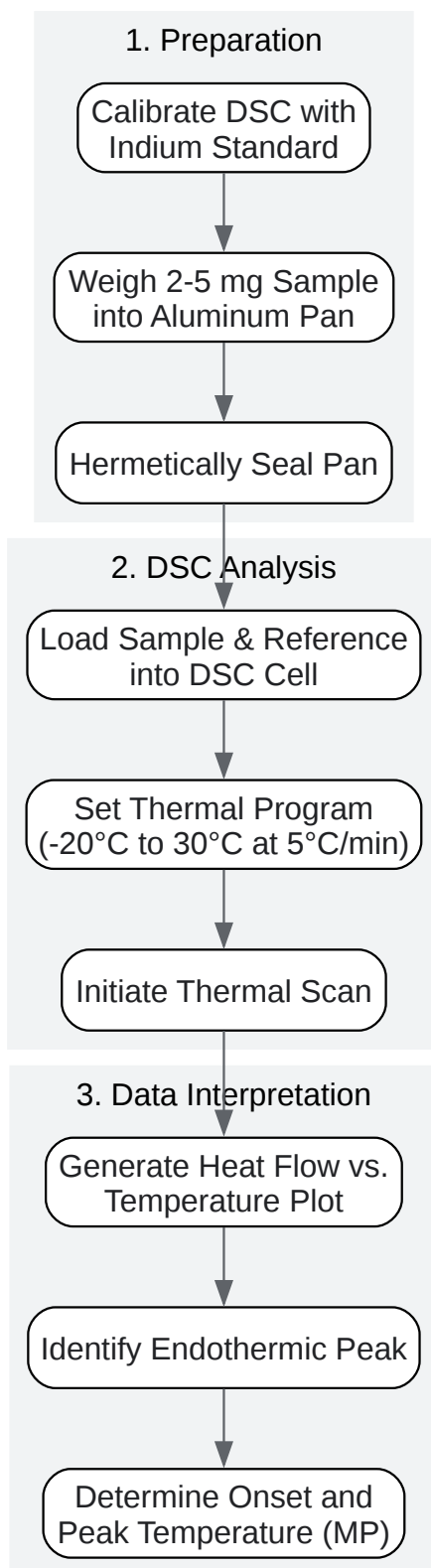
Step-by-Step Methodology:

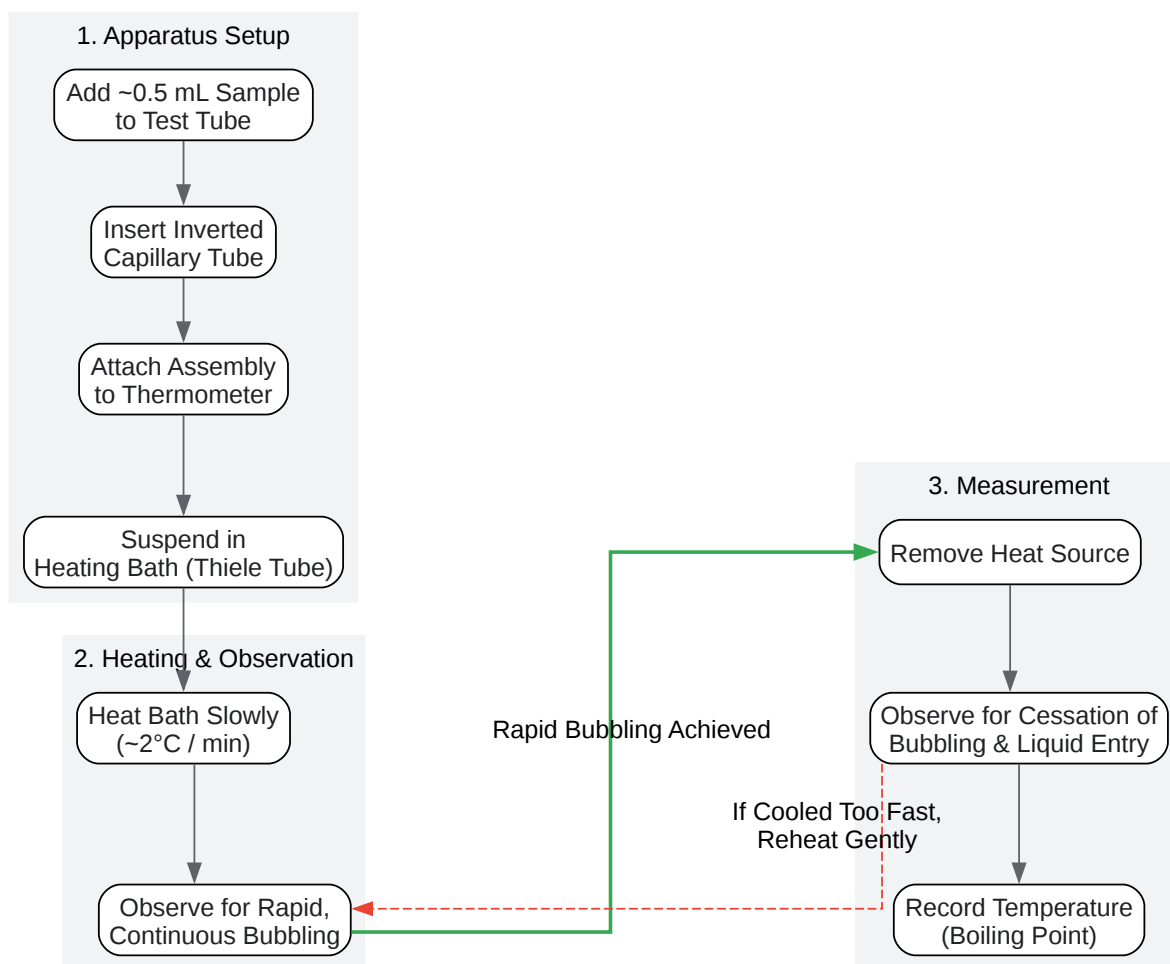
- **Sample Preparation:**
 - Accurately weigh 2-5 mg of high-purity **2-Bromodecanoic acid** into an aluminum DSC pan.
 - **Causality:** A small sample mass ensures thermal equilibrium and minimizes temperature gradients within the sample.
 - Hermetically seal the pan to prevent any loss of material through evaporation, especially given the compound's potential volatility.
- **Instrument Calibration:**
 - Calibrate the DSC instrument for temperature and enthalpy using certified reference materials (e.g., indium, tin).
 - **Trustworthiness:** Calibration is a self-validating step that ensures the accuracy and reliability of the temperature axis and heat flow measurements.

- Thermal Program:
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., -20°C).
 - Ramp the temperature at a controlled, linear rate. A standard rate is 5-10°C/min.
 - Expertise: A slower heating rate provides better resolution of the melting transition but may result in broader peaks. A faster rate sharpens the peak but can introduce a thermal lag, artificially elevating the measured melting point. A rate of 5°C/min offers a good balance for this type of compound.
 - Continue heating to a temperature well above the completion of the melt (e.g., 30°C).
- Data Analysis:
 - Record the heat flow as a function of temperature.
 - The resulting thermogram will show a peak corresponding to the melting event.
 - Determine the onset temperature (the intersection of the baseline and the leading edge of the peak) and the peak temperature. The peak temperature is commonly reported as the melting point[8].

Workflow Visualization: DSC Melting Point Determination

The logical flow for determining the melting point via DSC is outlined below.





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Phone: (601) 213-4426

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